An In-depth Technical Guide to 6-(Methoxymethyl)pyrimidin-4-ol

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Compound of Interest

Compound Name:	*6-(Methoxymethyl)pyrimidin-4-ol*
CAS No.:	*3122-78-9*
Cat. No.:	*B1437437*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **6-(Methoxymethyl)pyrimidin-4-ol**, a heterocyclic compound of interest in medicinal chemistry. We will delve into its chemical properties, synthesis, characterization, and the broader context of its significance within the landscape of pyrimidine derivatives in drug discovery.

Core Compound Identification and Properties

6-(Methoxymethyl)pyrimidin-4-ol is a substituted pyrimidine, a class of compounds that forms the structural core of nucleobases and a wide array of therapeutic agents.[1][2] Its fundamental properties are crucial for its application in research and development.

Chemical Abstract Service (CAS) Number: 3122-78-9[3][4][5]

Molecular Formula: $C_6H_8N_2O_2$[3][5]

Structure and Tautomerism: The compound exists in tautomeric equilibrium between the -ol and -one forms (**6-(Methoxymethyl)pyrimidin-4-ol** and 6-(Methoxymethyl)pyrimidin-4(3H)-

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one). For clarity and based on common representation, this guide will primarily use the "-ol" nomenclature.

- SMILES: OC1=NC=NC(COC)=C1[3]
- InChI Key: TUWLYFAEAPMOJS-UHFFFAOYSA-N[4]

The structural backbone is a pyrimidine ring, which is a six-membered aromatic heterocycle containing two nitrogen atoms.[6] This core is substituted at position 6 with a methoxymethyl group (-CH_2OCH_3) and at position 4 with a hydroxyl group (-OH).

Physicochemical Data Summary: A precise experimental determination of all physicochemical properties requires laboratory analysis. However, based on its structure and data from suppliers, we can summarize its key characteristics.

Property	Value	Source
CAS Number	3122-78-9	[3][4][5]
Molecular Weight	140.14 g/mol	[3][5]
Molecular Formula	$C_6H_8N_2O_2$	[3][5]
Purity	Typically ≥97%	[3]
Storage Conditions	Sealed in a dry environment at room temperature.	[3][5]

Synthesis and Mechanistic Rationale

The synthesis of substituted pyrimidines is a well-established area of organic chemistry. A common and effective strategy involves the condensation of a β-dicarbonyl compound (or a functional equivalent) with an amidine or urea derivative. For **6-(Methoxymethyl)pyrimidin-4-ol**, a plausible and efficient synthetic route can be designed based on this principle.

Proposed Synthetic Pathway:

A logical approach involves the reaction of a β-ketoester, specifically ethyl 4-methoxy-3-oxobutanoate, with formamidine.

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- Causality of Reagent Selection:
  - Ethyl 4-methoxy-3-oxobutanoate: This precursor provides the C4, C5, C6, and the methoxymethyl substituent of the final pyrimidine ring. The ester and ketone functionalities are perfectly positioned for cyclization.
  - Formamidine: This reagent provides the N1 and N3 atoms and the C2 atom of the pyrimidine core. Its high reactivity makes it an excellent choice for this type of condensation reaction.
- Reaction Mechanism: The synthesis proceeds via a base-catalyzed condensation reaction. The base (e.g., sodium ethoxide) deprotonates the active methylene group of the β-ketoester, which then attacks the carbon atom of formamidine. A series of intramolecular condensation and dehydration steps follow, leading to the formation of the aromatic pyrimidine ring.

Experimental Workflow Diagram:

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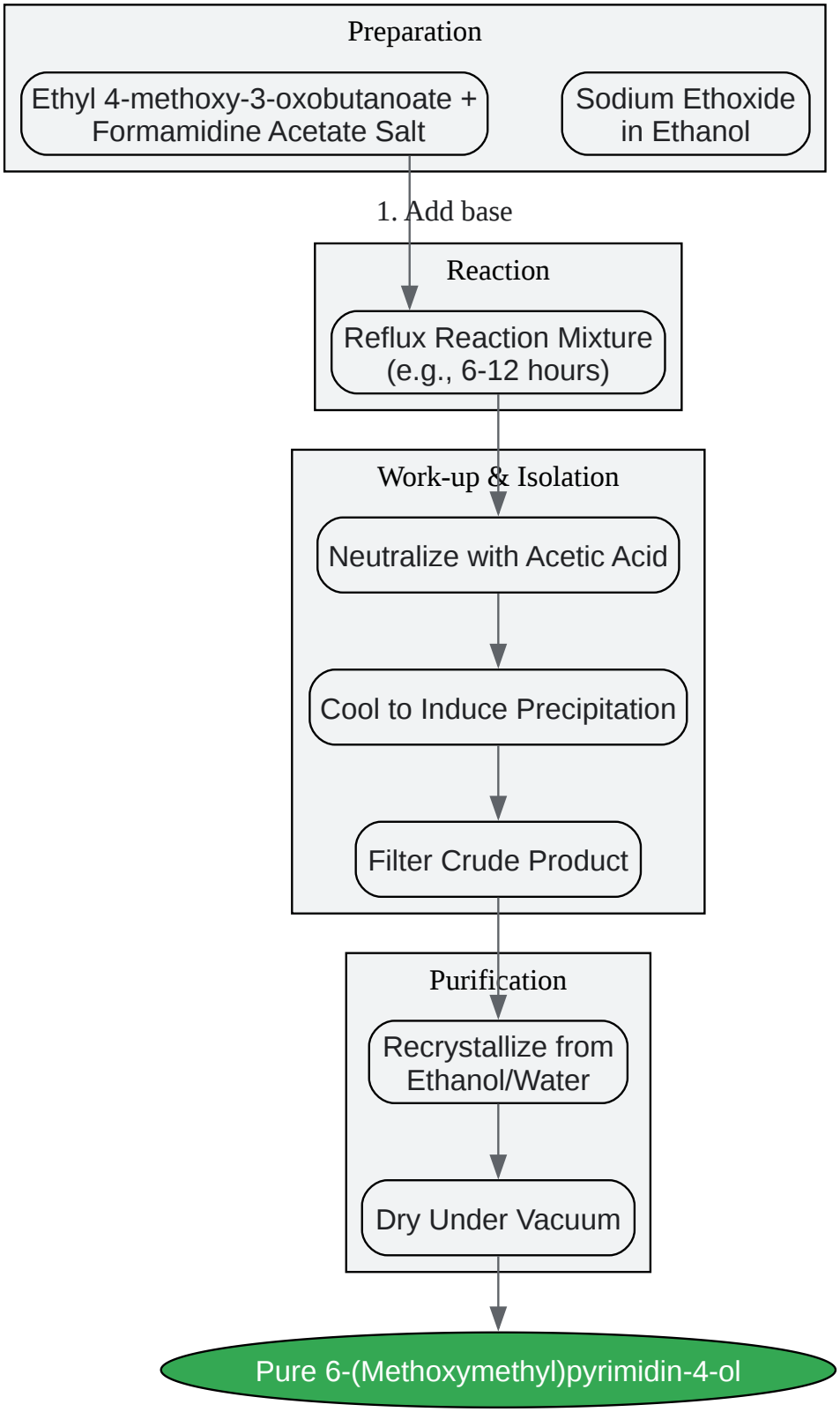

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Caption: Synthetic workflow for **6-(Methoxymethyl)pyrimidin-4-ol**.

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Detailed Synthesis Protocol

This protocol is a self-validating system. Each step includes checkpoints and expected outcomes to ensure the reaction is proceeding as planned.

Materials:

- Ethyl 4-methoxy-3-oxobutanoate
- Formamidine acetate salt
- Sodium ethoxide (21% solution in ethanol)
- Absolute Ethanol
- Glacial Acetic Acid
- Deionized Water

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium ethoxide (1.1 equivalents) in absolute ethanol (100 mL).
- Addition of Reagents: To the stirred solution, add ethyl 4-methoxy-3-oxobutanoate (1.0 equivalent) followed by formamidine acetate salt (1.1 equivalents).
- Reflux: Heat the reaction mixture to reflux and maintain for 8-12 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of ethyl acetate/hexane (1:1).
- Work-up: After completion, cool the mixture to room temperature. Neutralize the solution by slowly adding glacial acetic acid until a pH of ~7 is reached. This will likely cause a precipitate to form.
- Isolation: Cool the mixture in an ice bath for 1 hour to maximize precipitation. Collect the crude product by vacuum filtration and wash with cold ethanol.

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- Purification: Recrystallize the crude solid from a mixture of ethanol and water to yield pure **6-(Methoxymethyl)pyrimidin-4-ol** as a crystalline solid.
- Drying: Dry the purified product in a vacuum oven at 50°C overnight.

Spectroscopic Characterization

To confirm the identity and purity of the synthesized compound, a suite of spectroscopic analyses is essential.

Expected Spectroscopic Data:

Technique	Expected Features
^{1}H NMR	- Singlet for the methoxy (-OCH_3) protons (~3.4 ppm).- Singlet for the methylene (-CH_2-) protons (~4.5 ppm).- Singlet for the pyrimidine C5-H proton (~6.5 ppm).- Singlet for the pyrimidine C2-H proton (~8.0 ppm).- Broad singlet for the hydroxyl (-OH) proton (variable, ~12 ppm).
^{13}C NMR	- Signal for the methoxy carbon (~59 ppm).- Signal for the methylene carbon (~75 ppm).- Signals for the pyrimidine ring carbons (~110-165 ppm).
FT-IR (cm^{-1})	- Broad O-H stretch (~3200-2800 cm^{-1}).- C-H stretches (~3000-2850 cm^{-1}).- C=N and C=C stretches in the aromatic region (~1650-1550 cm^{-1}).- C-O stretch (~1100 cm^{-1}).
Mass Spec (ESI+)	$[M+H]^+$ peak at m/z = 141.06.

Note: Exact chemical shifts (ppm) in NMR can vary based on the solvent used. The characteristic vibrations in IR spectra for pyrimidine derivatives generally include aromatic C-H, C=O, C=C, and C=N stretches.[7]

Role in Drug Discovery and Development

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The pyrimidine scaffold is a cornerstone in medicinal chemistry, found in a vast number of approved drugs for various therapeutic areas including oncology, infectious diseases, and neurological disorders.[1][2] The versatility of the pyrimidine ring allows it to serve as a bioisostere for other aromatic systems like phenyl rings and to form critical hydrogen bonds with biological targets.[2]

Potential Applications of **6-(Methoxymethyl)pyrimidin-4-ol**:

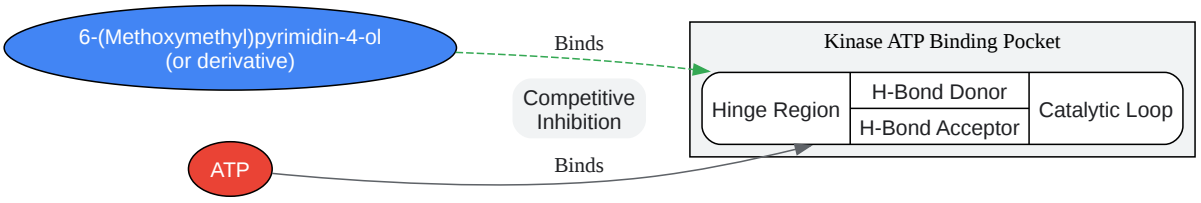
- Scaffold for Kinase Inhibitors: Many kinase inhibitors feature a pyrimidine core that anchors the molecule in the ATP-binding pocket of the enzyme. The substituents at the 2, 4, and 6 positions can be modified to achieve potency and selectivity. Derivatives of pyrimidin-4-ol have been explored as antiproliferative agents.[8]

- Building Block for Complex Molecules: This compound serves as a valuable starting material or intermediate for the synthesis of more complex, biologically active molecules.[9] The hydroxyl and methoxymethyl groups offer handles for further chemical modification.

- Anti-inflammatory and Antiviral Agents: Pyrimidine derivatives have shown promise as anti-inflammatory agents by modulating signaling pathways like TLR4/p38.[10] Additionally, certain pyrimidine-based compounds have been developed as potent HIV-1 reverse transcriptase inhibitors.[11]

Hypothetical Mechanism of Action (Kinase Inhibition):

Many small molecule kinase inhibitors function by competing with ATP for its binding site on the kinase. The pyrimidine core can mimic the adenine ring of ATP, forming hydrogen bonds with the hinge region of the kinase.



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Caption: Competitive binding at a kinase active site.

Safety and Handling

Based on available safety data for this and similar compounds, **6-(Methoxymethyl)pyrimidin-4-ol** should be handled with care in a laboratory setting.

GHS Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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